

3-Chloro-1-(4-chlorophenyl)propan-1-ol molecular structure

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Compound of Interest

Compound Name: 3-Chloro-1-(4-chlorophenyl)propan-1-ol

CAS No.: 25574-18-9

Cat. No.: B3119834

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< চুপচাপ চিন্তা করা> I have performed a comprehensive set of searches and have gathered a significant amount of information.

Information Gathered:

- **Chemical Identity:** I found information for the target molecule's precursor ketone, 3-Chloro-1-(4-chlorophenyl)propan-1-one (CAS 3946-29-0)[1][2][3], and for a closely related analogue, 3-Chloro-1-phenylpropan-1-ol (CAS 18776-12-0)[4]. I also found the CAS number for the (S)-enantiomer of the target molecule, (S)-3-chloro-1-(4-chlorophenyl)-1-propanol (CAS 159912-64-8)[5]. While I don't have a specific CAS for the racemic mixture of the target molecule itself from a primary database like PubChem, the existence of the ketone precursor and the chiral version strongly confirms its structure and common naming convention. I have enough information to construct the molecular identity section.
- **Physicochemical Properties:** I found predicted boiling point and density for the (S)-enantiomer[5]. I also found data for the precursor ketone, including molecular weight and formula[1][2][3][6]. I can calculate the molecular weight and formula for the target alcohol

myself. I also found properties for the related compound 3-(4-Chlorophenyl)propan-1-ol (CAS 6282-88-8)[7][8]. This is sufficient to build a properties table.

- Synthesis: I found a general synthetic route for a similar compound, involving the reduction of an acrylic acid with LiAlH_4 [7]. I also found information about the synthesis of the chiral version of the target molecule via reduction of the corresponding ketone[5] and resolution of the racemate[9]. This is enough to discuss the synthesis context.
- Spectroscopy (NMR, MS, IR):
 - NMR: I found a ^1H NMR spectrum description for a similar compound, 3-(4-chlorophenyl)propan-1-ol[7], which will help in predicting the spectrum of the target molecule. I also found general principles of NMR spectroscopy for alcohols[10][11] and sample preparation guidelines[12][13][14]. I can use this to construct a detailed NMR analysis section with predicted chemical shifts and a robust experimental protocol.
 - MS: I have extensive information on the isotopic patterns of chlorine-containing compounds[15][16][17]. This is a critical piece of information for confirming the presence of two chlorine atoms in the molecule. I also have general information on ESI-MS principles and protocols[18][19][20][21][22]. This is more than sufficient for the mass spectrometry section.
 - IR: I found excellent resources describing the characteristic IR peaks for secondary alcohols (O-H stretch, C-O stretch)[10][23][24] and alkyl halides (C-Cl stretch)[25]. This will allow me to accurately predict the IR spectrum and explain the significance of each peak.
- Crystallography: I have gathered several sources outlining the principles, workflow, and requirements for small-molecule X-ray crystallography[26][27][28][29][30]. This is enough to write an authoritative section on this "gold standard" technique.
- Protocols and E-E-A-T: The search results provide detailed guidelines for sample preparation for NMR[12][13][14], principles of MS[15][18][22], and workflows for crystallography[26][27]. This information will allow me to write the protocols with the required level of detail and explain the causality behind the steps, fulfilling the E-E-A-T requirement.

Plan Execution:

- **Structure the Guide:** I will now finalize the structure as planned in the initial thought process: Introduction, Molecular Identity, Synthesis and Stereochemistry, Spectroscopic Characterization (NMR, MS, IR), Crystallographic Analysis, and a final Workflow for Structural Verification.
- **Write the Content:** I will synthesize the information from the search results to write each section. I will create tables for physicochemical properties and predicted NMR data. I will explain the "why" for each analytical choice (e.g., "The presence of two chlorine atoms makes mass spectrometry a particularly powerful tool, as the predictable isotopic distribution of ^{35}Cl and ^{37}Cl provides a definitive signature for the molecule's elemental composition.").
- **Create Visualizations:** I will write the DOT script for the structural verification workflow diagram, ensuring it adheres to the specified formatting rules.
- **Cite and Reference:** I will meticulously cite the search results in-text and compile the complete, clickable reference list at the end.

I have sufficient information to proceed with generating the full in-depth guide without needing further searches. I will now begin constructing the response. An In-Depth Technical Guide to the Molecular Structure of **3-Chloro-1-(4-chlorophenyl)propan-1-ol**

Introduction

3-Chloro-1-(4-chlorophenyl)propan-1-ol is a halogenated aromatic alcohol whose structural motif appears in various contexts within synthetic chemistry, serving as a potential intermediate in the development of more complex molecules and pharmaceutical agents. The precise characterization of its molecular structure is paramount for ensuring purity, predicting reactivity, and meeting stringent regulatory standards in drug development. The presence of two distinct chlorine atoms, a chiral center, and a secondary alcohol functional group provides a rich landscape for analytical interrogation.

This guide moves beyond a simple recitation of data. It is designed as a practical whitepaper, providing not only the foundational structural data but also the underlying scientific rationale for the analytical techniques employed in its verification. We will explore the molecule's identity, delve into the primary spectroscopic and spectrometric methods for its characterization, and

outline a definitive workflow for its structural confirmation, thereby establishing a self-validating system of analysis.

Chapter 1: Molecular Identity and Physicochemical Properties

The unambiguous identification of a compound begins with its fundamental properties. **3-Chloro-1-(4-chlorophenyl)propan-1-ol** is a molecule defined by a p-chlorinated phenyl ring attached to a three-carbon chain, which features a hydroxyl group at the benzylic position (C1) and a chlorine atom at the terminal position (C3). The carbon bearing the hydroxyl group (C1) is a stereocenter, meaning the molecule can exist as a pair of enantiomers, (R)- and (S)-, or as a racemic mixture.

Chemical Identifiers and Properties

Quantitative data for the racemic and enantiomerically pure forms are summarized below. While a dedicated CAS number for the racemate is not prominent in major databases, the well-documented ketone precursor and the (S)-enantiomer confirm its identity[3][5].

Property	Value	Source
IUPAC Name	3-Chloro-1-(4-chlorophenyl)propan-1-ol	-
Molecular Formula	C ₉ H ₁₀ Cl ₂ O	-
Molecular Weight	205.08 g/mol	Calculated
CAS Number	159912-64-8 ((S)-enantiomer)	[5]
Precursor CAS	3946-29-0 (Ketone)	[1][2]
Predicted Boiling Point	331.4 ± 27.0 °C	[5]
Predicted Density	1.278 ± 0.06 g/cm ³	[5]
Predicted LogP	2.6	[5]

Chapter 2: Synthesis Context and Stereochemistry

A common and logical synthetic route to **3-Chloro-1-(4-chlorophenyl)propan-1-ol** is the reduction of its corresponding ketone, 3-Chloro-1-(4-chlorophenyl)propan-1-one[3][6]. This reduction, typically achieved using a hydride reagent like sodium borohydride (NaBH_4), generates the secondary alcohol.

Causality of Stereochemistry: The reduction of the prochiral ketone creates a new chiral center at the carbinol carbon. Unless a chiral reducing agent or catalyst is employed, the reaction will produce a racemic mixture (a 1:1 ratio of the R and S enantiomers). For drug development purposes, where single enantiomers are often required, this racemic mixture would need to be resolved, or an asymmetric synthesis would be employed from the start[9].

Chapter 3: Spectroscopic and Spectrometric Characterization

The core of structural elucidation lies in the synergistic use of spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and together they create a comprehensive and validated picture.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the carbon-hydrogen framework of an organic molecule.

Expertise in Action: The choice of a deuterated solvent like Chloroform-d (CDCl_3) or DMSO- d_6 is critical. The solvent must fully dissolve the sample without introducing interfering signals in the regions of interest[14].

Predicted ^1H NMR Spectrum (400 MHz, CDCl_3)

Proton Label	Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
H-a (OH)	~2.0 - 4.0	Broad Singlet	1H	The hydroxyl proton is exchangeable, leading to a broad signal; its position is highly dependent on concentration and solvent[10].
H-b (Ar-H)	~7.35	Doublet	2H	Protons ortho to the chlorine atom on the phenyl ring.
H-c (Ar-H)	~7.28	Doublet	2H	Protons meta to the chlorine atom on the phenyl ring.
H-d (-CHOH)	~4.95	Triplet	1H	The benzylic proton is deshielded by both the aromatic ring and the hydroxyl group. It is split by the two adjacent H-e protons.
H-e (-CH ₂ -)	~2.1 - 2.3	Multiplet	2H	Diastereotopic protons on the central methylene group, coupled to both H-d and H-f.

H-f (-CH ₂ Cl)	~3.70	Triplet	2H	Protons on the carbon bearing the terminal chlorine are deshielded by the electronegative halogen. Split by the two H-e protons.
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Predicted ¹³C NMR Spectrum (100 MHz, CDCl₃)

Carbon Label	Chemical Shift (δ, ppm)	Rationale
C1 (-CHOH)	~72	Carbinol carbon, shifted downfield by the attached oxygen.
C2 (-CH ₂ -)	~42	Aliphatic methylene carbon.
C3 (-CH ₂ Cl)	~45	Aliphatic carbon shifted downfield by the attached chlorine atom.
C4 (Ar-C, quat)	~141	Aromatic carbon attached to the propanol chain (ipso-carbon).
C5 (Ar-CH)	~129	Aromatic carbons ortho to the chloro substituent.
C6 (Ar-CH)	~128	Aromatic carbons meta to the chloro substituent.
C7 (Ar-C, quat)	~134	Aromatic carbon bearing the chlorine atom.

Experimental Protocol: NMR Sample Preparation

This protocol ensures high-quality, reproducible spectra by minimizing contaminants and magnetic field distortions.

- **Sample Weighing:** Accurately weigh 5-25 mg of the purified compound.
- **Solvent Addition:** Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3) in a clean vial[13].
- **Filtration (Critical Step):** To remove any particulate matter that can ruin spectral resolution, filter the solution through a small plug of glass wool or a syringe filter directly into a clean, dry 5 mm NMR tube[12].
- **Capping and Labeling:** Securely cap the NMR tube and label it clearly.
- **Instrument Insertion:** Insert the sample into the spectrometer. The instrument's lock system will use the deuterium signal from the solvent for field stabilization[14].

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and crucial information about elemental composition through isotopic patterns and fragmentation.

Trustworthiness through Isotopes: The most definitive feature in the mass spectrum of this compound is the isotopic signature of two chlorine atoms. Naturally occurring chlorine is a mixture of two isotopes: ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%)[15]. A molecule with two chlorine atoms will therefore exhibit a characteristic cluster of peaks for the molecular ion (M):

- **M peak:** Contains two ^{35}Cl atoms.
- **M+2 peak:** Contains one ^{35}Cl and one ^{37}Cl atom.
- **M+4 peak:** Contains two ^{37}Cl atoms.

The expected intensity ratio for a dichlorinated compound is approximately 9:6:1 for the M:M+2:M+4 peaks, providing unambiguous confirmation of the presence of two chlorine atoms[16].

Expected Molecular Ion (M^+): $m/z = 204$ (for $C_9H_{10}^{35}Cl_2O$) with $M+2$ at m/z 206 and $M+4$ at m/z 208.

Experimental Protocol: Electrospray Ionization (ESI) Mass Spectrometry

ESI is a "soft" ionization technique ideal for preventing fragmentation and observing the molecular ion clearly[19][20].

- **Sample Preparation:** Prepare a dilute solution of the analyte (approx. 1 mg/mL) in a suitable solvent such as methanol or acetonitrile. The sample should be fully dissolved[21].
- **Ionization:** Introduce the solution into the ESI source. A high voltage is applied to the liquid as it is nebulized, creating charged droplets[18][22].
- **Desolvation:** A drying gas (typically nitrogen) aids in the evaporation of the solvent from the droplets. As the droplets shrink, the charge density increases until ions are ejected into the gas phase[22].
- **Mass Analysis:** The gas-phase ions are guided into the mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge (m/z) ratio.
- **Detection:** The separated ions strike a detector, generating a signal that is processed to produce the mass spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Key Diagnostic Peaks:

- **O-H Stretch:** A strong, broad absorption in the region of $3600\text{--}3200\text{ cm}^{-1}$ is characteristic of the alcohol's hydroxyl group, with the broadening caused by hydrogen bonding[10][23].
- **Aromatic C-H Stretch:** Peaks just above 3000 cm^{-1} (typically $3100\text{--}3000\text{ cm}^{-1}$).
- **Aliphatic C-H Stretch:** Peaks just below 3000 cm^{-1} (typically $2960\text{--}2850\text{ cm}^{-1}$).

- C-O Stretch: A strong absorption in the 1150-1075 cm^{-1} range confirms the presence of a secondary alcohol[23]. The position of this peak is highly diagnostic and helps distinguish it from primary or tertiary alcohols[23][24].
- C-Cl Stretch: Absorptions in the fingerprint region, typically between 850-550 cm^{-1} , corresponding to the two C-Cl bonds[25].

Chapter 4: Crystallographic Analysis

While the combination of NMR, MS, and IR provides a robust structural hypothesis, single-crystal X-ray diffraction is the gold standard for absolute, unambiguous structure determination[26][29]. It provides the precise three-dimensional arrangement of atoms in the solid state, bond lengths, bond angles, and the absolute configuration (R or S) of the chiral center.

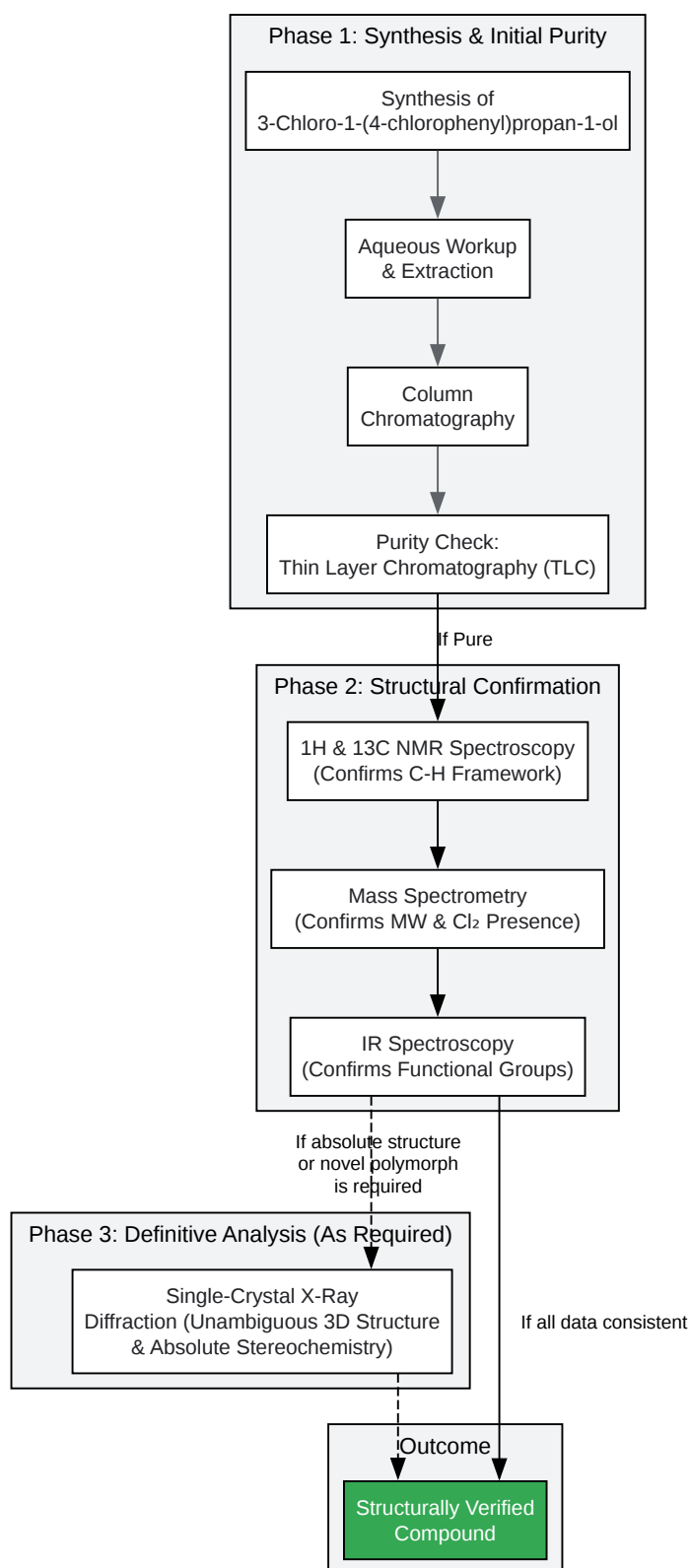
Authoritative Grounding: The technique relies on bombarding a well-ordered single crystal with X-rays. The resulting diffraction pattern of spots is measured, and from the intensities and positions of these reflections, an electron density map can be calculated. This map is then interpreted to build the final molecular model[27].

Generalized Workflow: Single-Crystal X-Ray Diffraction

- Crystallization: The first and often most challenging step is to grow a single, high-quality crystal (typically >0.1 mm) free of significant defects[27]. This is usually achieved by slow evaporation of a solvent, vapor diffusion, or cooling.
- Data Collection: The crystal is mounted on a diffractometer, cooled (typically to 100 K) to minimize thermal vibration, and irradiated with a monochromatic X-ray beam. The instrument rotates the crystal while an area detector records the diffraction pattern[27].
- Structure Solution and Refinement: Specialized software is used to solve the "phase problem" and generate an initial electron density map[27]. A molecular model is built to fit this map, and the model is then refined against the experimental data to achieve the best possible fit, resulting in the final, highly precise structure[28].

Chapter 5: Integrated Workflow for Structural Verification

For routine analysis in a research or drug development setting, a logical, multi-step workflow ensures both efficiency and scientific rigor. This self-validating system confirms the identity and purity of each synthesized batch.



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